

Inter-laboratory Comparison of Prothoate Analytical Standards: A Comparative Guide

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Compound of Interest		
Compound Name:	Prothoate	
Cat. No.:	B1679738	Get Quote

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This guide provides an objective comparison of analytical performance for the organophosphate pesticide **Prothoate**. Due to the limited availability of public inter-laboratory proficiency test data specifically for **Prothoate**, this guide utilizes data for Dimethoate, a structurally and analytically similar organophosphate insecticide, as a representative surrogate. The presented data is sourced from the European Union Proficiency Test in Fruits and Vegetables (EUPT-FV-BF01) on a peach baby food matrix.[1] This approach offers valuable insights into the expected performance of analytical laboratories when analyzing compounds of this class.

This document is intended for researchers, analytical scientists, and professionals in drug development and food safety to benchmark their performance, understand common methodologies, and visualize the analytical workflow.

Comparative Performance of Analytical Methods for a Surrogate Compound

The performance of laboratories in the analysis of Dimethoate, a surrogate for **Prothoate**, is summarized below. The data is extracted from the EURL-PROFICIENCY TEST-FV-BF01 report, which involved the analysis of pesticide residues in peach baby food.[1] A fit-for-purpose relative target standard deviation (FFP RSD) of 25% was used to calculate the z-scores.[1]

Table 1: Inter-laboratory Comparison of Dimethoate Analysis in Peach Baby Food[1]



Laboratory Code	Reported Concentration (mg/kg)	Assigned Value (mg/kg)	z-score
15	0.012	0.015	-0.8
28	0.015	0.015	0.0
35	0.018	0.015	0.8
42	0.010	0.015	-1.3
56	0.016	0.015	0.3
71	0.014	0.015	-0.3
88	0.019	0.015	1.1
95	0.022	0.015	1.9
103	0.009	0.015	-1.6
112	0.017	0.015	0.5

Experimental Protocols

A detailed methodology for the analysis of **Prothoate** in a food matrix is provided below. This protocol is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

1. Sample Preparation: QuEChERS Method

- Materials:
 - Homogenized sample (e.g., fruit, vegetable)
 - Acetonitrile (ACN)
 - Magnesium sulfate (MgSO₄), anhydrous
 - Sodium chloride (NaCl)



- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine
 (PSA) and MgSO₄
- Centrifuge
- Vials
- Protocol:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO₄ and 1 g NaCl).
 - Cap the tube and shake vigorously for 1 minute.
 - Centrifuge at ≥3000 rcf for 5 minutes.
 - Take an aliquot of the supernatant (acetonitrile layer) and transfer it to a d-SPE tube.
 - Shake the d-SPE tube for 30 seconds.
 - Centrifuge at a high speed for 2 minutes.
 - The resulting supernatant is ready for GC-MS analysis.
- 2. Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)
- Instrumentation:
 - Gas Chromatograph with a Mass Spectrometric detector.
 - Capillary Column: A non-polar or medium-polarity column suitable for pesticide analysis (e.g., HP-5ms).
- · GC Conditions:
 - Injector Temperature: 250°C

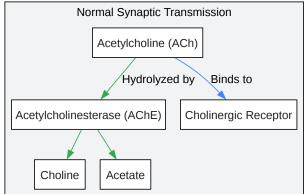


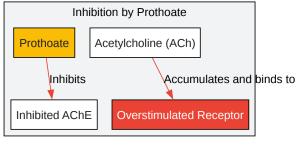
- Injection Volume: 1-2 μL (pulsed splitless)
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp 1: 25°C/min to 150°C.
 - Ramp 2: 3°C/min to 200°C.
 - Ramp 3: 8°C/min to 280°C, hold for 10 minutes.
- MS Conditions:
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - o Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for quantification and Full Scan for confirmation.

Mandatory Visualizations Signaling Pathway of Acetylcholinesterase Inhibition

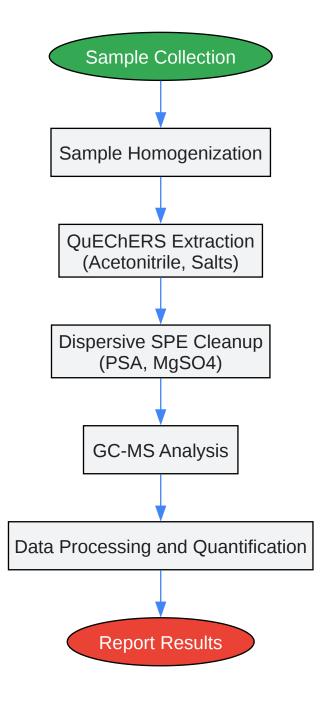
Organophosphates, including **Prothoate**, exert their toxic effects primarily through the inhibition of the acetylcholinesterase (AChE) enzyme. This leads to an accumulation of the neurotransmitter acetylcholine (ACh) in the synaptic cleft, resulting in overstimulation of cholinergic receptors and subsequent disruption of nerve function.











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References



- 1. eurl-pesticides.eu [eurl-pesticides.eu]
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